

Bioanalytical Method for the Quantification of Efavirenz in Biological Matrices

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Compound of Interest

Compound Name: *O-tert-Butyl-2-hydroxy Efavirenz-d5*

Cat. No.: *B15582717*

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Application Note and Protocol

Introduction

Efavirenz (EFV) is a non-nucleoside reverse transcriptase inhibitor (NNRTI) integral to the treatment of HIV-1 infection.[1][2] Therapeutic drug monitoring (TDM) of efavirenz is crucial to optimize treatment efficacy and minimize dose-related side effects, such as central nervous system toxicities.[3] This document provides detailed protocols for the quantitative analysis of efavirenz in various biological matrices, primarily human plasma, using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). These methods are essential for pharmacokinetic studies, clinical trials, and routine therapeutic monitoring.

Quantitative Data Summary

The following tables summarize the performance characteristics of various validated bioanalytical methods for efavirenz quantification.

Table 1: HPLC-UV Methods

Parameter	Method 1	Method 2
Biological Matrix	Plasma	Blood, Urine
Sample Preparation	Protein Precipitation	Liquid-Liquid Extraction, Protein Precipitation with Salting Out
Linearity Range	Not Specified	Not Specified
Limit of Detection (LOD)	100 ng/mL[4]	Not Specified
Accuracy	98-115% (intraday), 99-117% (interday)[5]	Acceptable
Precision (%RSD)	1.670-4.087% (intraday), 3.447-13.347% (interday)[5]	Acceptable
Recovery	98-132%[5]	~90%[2]
Internal Standard (IS)	Ritonavir[5]	Not Specified

Table 2: LC-MS/MS Methods

Parameter	Method 1	Method 2	Method 3
Biological Matrix	Human Plasma	Plasma, Brain Tissue, PBS	Human Plasma
Sample Preparation	Protein Precipitation	Not Specified	Protein Precipitation
Linearity Range	1.0–2,500 ng/mL[1][6]	1.9 to 500 ng/mL[7]	40-6400 µg/L
Lower Limit of Quantification (LLOQ)	1.0 ng/mL[1][6]	Not Specified	40 µg/L
Accuracy	100-111% (intraday), 95.2-108% (interday) [6]	93.7-99.5%[7]	Within ±15%
Precision (%RSD)	2.41-6.42% (intraday), 3.03-9.18% (interday) [6]	1.5-5.6%[7]	Within ±15%
Recovery	High Extraction Efficiency[1]	Not Specified	Not Specified
Internal Standard (IS)	¹³ C ₆ -Efavirenz[1][6]	Not Specified	Telmisartan

Experimental Protocols

Protocol 1: Efavirenz Quantification in Human Plasma using HPLC-UV

This protocol is based on a rapid and selective method suitable for resource-limited settings.[5]

1. Materials and Reagents:

- Efavirenz and Ritonavir (Internal Standard) reference standards
- HPLC grade acetonitrile and methanol
- Formic acid
- Human plasma (with EDTA as anticoagulant)

- Deionized water

2. Instrumentation:

- HPLC system with UV detector
- C18 analytical column
- Centrifuge
- Vortex mixer

3. Preparation of Solutions:

- Stock Solutions (1 mg/mL): Dissolve 10 mg of efavirenz and ritonavir separately in 10 mL of methanol.
- Working Standard Solutions: Prepare serial dilutions of the efavirenz stock solution with 50% methanol to create calibration standards.
- Internal Standard Working Solution (10 µg/mL): Dilute the ritonavir stock solution with 50% methanol.

4. Sample Preparation (Protein Precipitation):

- Pipette 200 µL of plasma into a microcentrifuge tube.
- Add 20 µL of the internal standard working solution (Ritonavir, 10 µg/mL) and vortex for 30 seconds.
- Add 400 µL of acetonitrile to precipitate plasma proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and inject 20 µL into the HPLC system.

5. Chromatographic Conditions:

- Mobile Phase: 0.1% Formic acid in water and acetonitrile.
- Flow Rate: 0.3 mL/min.[5]
- Column: C18.[5]
- Detection Wavelength: 247 nm.[5]
- Analysis Time: 6 minutes.[5]

Protocol 2: Efavirenz Quantification in Human Plasma using LC-MS/MS

This protocol describes a highly sensitive and selective method for efavirenz analysis.[1][6]

1. Materials and Reagents:

- Efavirenz and $^{13}\text{C}_6$ -Efavirenz (Internal Standard) reference standards
- HPLC grade acetonitrile and methanol
- Formic acid
- Human plasma
- Deionized water

2. Instrumentation:

- LC-MS/MS system (e.g., with a triple quadrupole mass spectrometer)
- Analytical column (e.g., C18)
- Centrifuge
- Vortex mixer

3. Preparation of Solutions:

- Stock Solutions: Prepare stock solutions of efavirenz and $^{13}\text{C}_6$ -efavirenz in an appropriate solvent.
- Calibration Standards and Quality Control (QC) Samples: Prepare by spiking blank human plasma with known concentrations of efavirenz.

4. Sample Preparation (Protein Precipitation):

- Use a 50 μL aliquot of human plasma.[\[1\]](#)
- Add an appropriate volume of internal standard solution.
- Precipitate proteins using a suitable organic solvent (e.g., acetonitrile).
- Vortex and centrifuge to pellet the precipitated proteins.
- Dilute the resulting supernatant with water prior to injection.[\[6\]](#)

5. LC-MS/MS Conditions:

- Mobile Phase: A gradient of 0.1% formic acid in water and 0.1% formic acid in acetonitrile.[\[1\]](#)
[\[6\]](#)
- Flow Rate: 0.3 mL/min.[\[1\]](#)[\[6\]](#)
- Ionization Mode: Negative Ionization.[\[6\]](#)
- MRM Transitions:
 - Efavirenz: m/z 314.20 $\rightarrow$ 243.90[\[1\]](#)[\[6\]](#)
 - $^{13}\text{C}_6$ -Efavirenz (IS): m/z 320.20 $\rightarrow$ 249.90[\[1\]](#)[\[6\]](#)
- Total Run Time: 5 minutes.[\[1\]](#)[\[6\]](#)

Method Validation Protocol

Validation of the bioanalytical method should be performed according to FDA guidelines to ensure the reliability of the data.[\[1\]](#)[\[8\]](#)[\[9\]](#)

1. Selectivity and Specificity:

- Analyze at least six different blank matrix samples to ensure no endogenous interferences at the retention times of efavirenz and the internal standard.[10]

2. Linearity and Calibration Curve:

- Prepare a calibration curve using a blank matrix spiked with at least six to eight non-zero concentrations of efavirenz.
- The coefficient of determination (r^2) should be >0.99 . [1][6]

3. Accuracy and Precision:

- Analyze replicate Quality Control (QC) samples at a minimum of four concentration levels (Lower Limit of Quantification (LLOQ), Low, Medium, and High) on different days.
- The mean accuracy should be within $\pm 15\%$ of the nominal concentration ($\pm 20\%$ for LLOQ), and the precision (%RSD) should not exceed 15% (20% for LLOQ). [10]

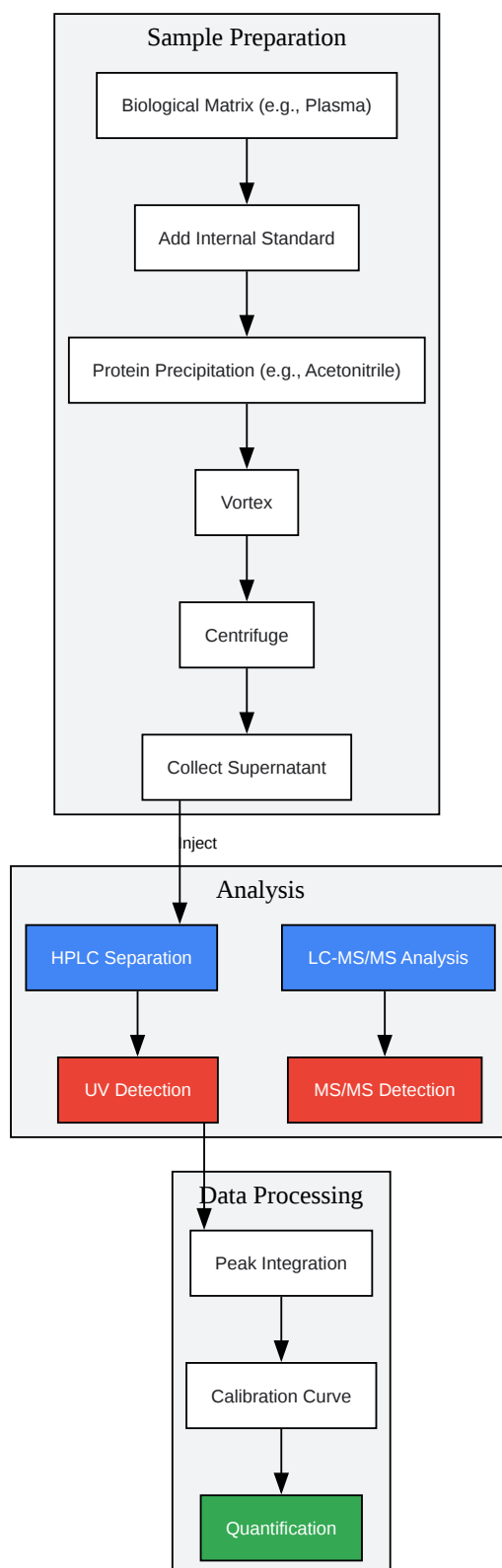
4. Recovery:

- Determine the extraction efficiency of efavirenz from the biological matrix by comparing the analyte response in extracted samples to that of post-extraction spiked samples.

5. Stability:

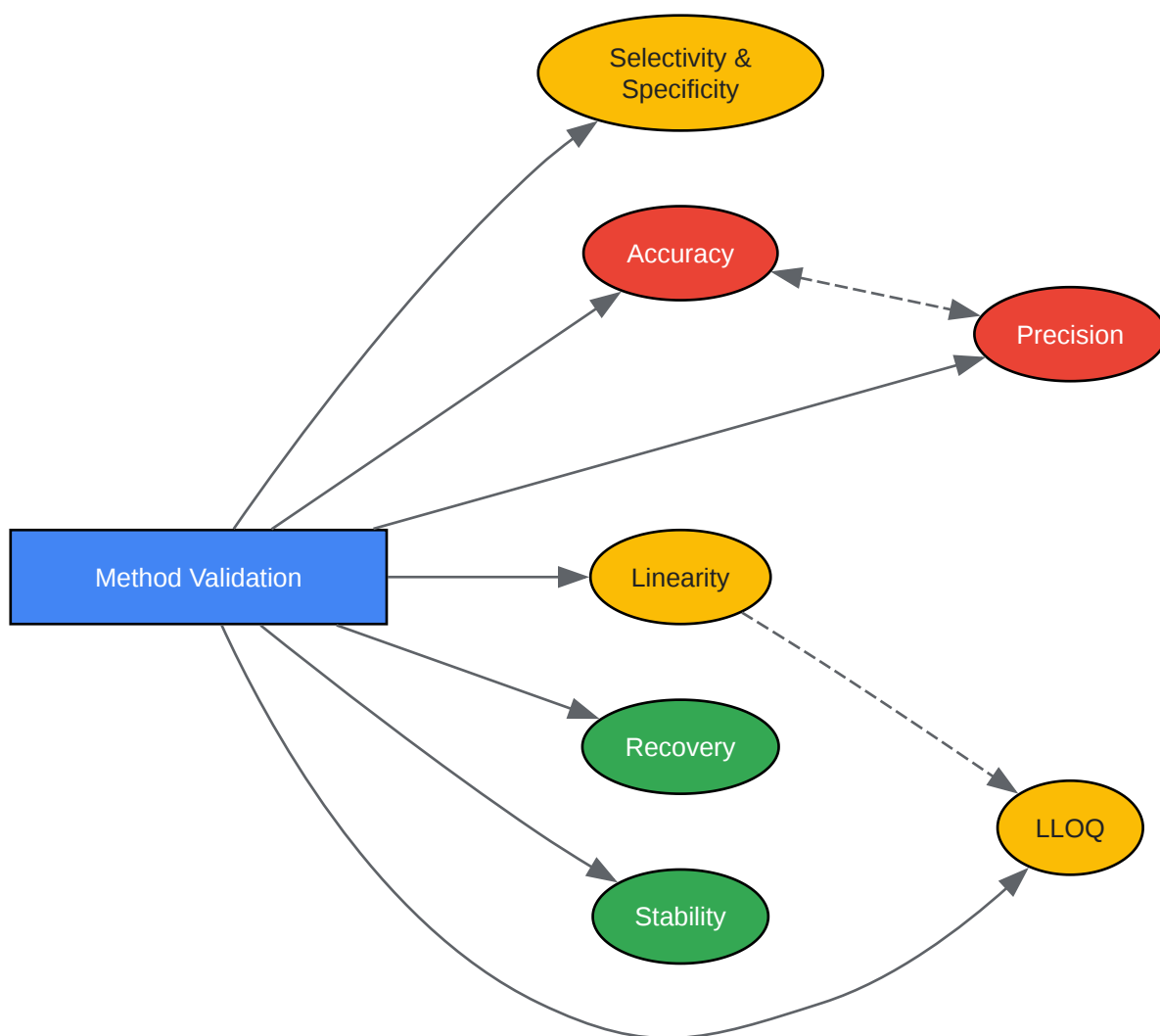
- Evaluate the stability of efavirenz in the biological matrix under various conditions, including:
 - Freeze-thaw stability
 - Short-term (bench-top) stability
 - Long-term storage stability
 - Stock solution stability

Visualizations



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Caption: Experimental workflow for bioanalytical analysis of Efavirenz.



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Caption: Key parameters for bioanalytical method validation.

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